

Technical Support Center: Histamine Dihydrochloride Handling Guide

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Compound of Interest

Compound Name: Histamine hydrochloride

CAS No.: 55-36-7

Cat. No.: B1206318

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Ticket ID: HCL-CRYSTAL-001 Subject: Advanced Protocol for Handling, Storage, and Solubilization of Hygroscopic Histamine Dihydrochloride Assigned Specialist: Senior Application Scientist

Core Concept: The Hygroscopicity Challenge

Why is this happening? Histamine dihydrochloride (

) is the salt form of histamine, selected for its high water solubility compared to the free base. However, this ionic character creates a high lattice energy that is easily overcome by the hydration energy of atmospheric water molecules.

When exposed to ambient humidity, the crystal lattice actively strips water vapor from the air to form hydrates. This results in deliquescence—where the solid absorbs enough moisture to dissolve in its own sorbed water, leading to "clumping" or the formation of a sticky paste.

The Impact on Research:

- **Dosing Errors:** Weighing a "wet" crystal means you are weighing water, not drug. This leads to under-dosing.
- **Degradation:** Moisture facilitates hydrolysis and oxidation, turning the white powder yellow/brown.
- **Microbial Growth:** Aqueous histamine solutions are rich nitrogen sources for bacteria.

Module 1: Storage & Preservation Protocols

Objective: Maintain the anhydrous state of the crystal lattice from arrival to usage.

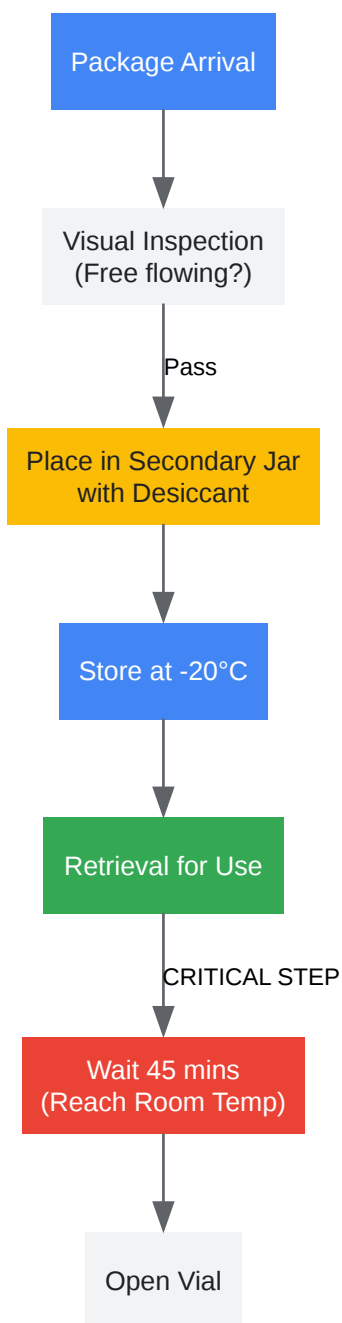
The "Cold-Chain Desiccation" System

Do not simply place the bottle in the fridge. Cold environments often have high relative humidity (condensation).

Protocol:

- **Arrival:** Immediately inspect the bottle. If the powder moves freely, it is intact. If clumped, the seal was compromised.
- **Secondary Containment:** Place the primary vial inside a secondary container (e.g., a larger HDPE jar) containing active desiccant packets (Silica gel or).
- **Temperature:** Store the secondary container at -20°C.
- **Equilibration (CRITICAL):** Before opening the vial, allow the entire secondary container to warm to room temperature (approx. 30–60 mins).
 - **Reasoning:** Opening a cold vial in warm air causes immediate condensation on the crystals, ruining the remaining stock.

Visual Workflow: Storage Logic



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Figure 1: The "Cold-Chain Desiccation" workflow ensures no condensation forms on the hygroscopic crystals during retrieval.

Module 2: Precision Weighing (The "Difference" Method)

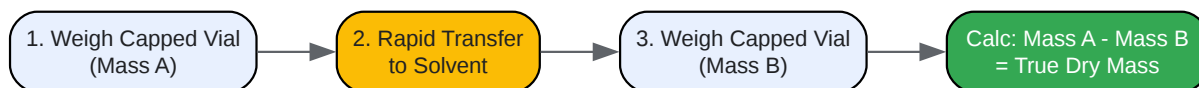
Objective: Eliminate mass error caused by moisture uptake during the weighing process.

The Problem: Standard weighing (taring a weigh boat and adding powder) is flawed for histamine dihydrochloride. The balance reading will drift upwards as the powder absorbs water from the air, making it impossible to know the true dry mass.

The Solution: Difference Weighing Protocol

- Prepare: Have your solvent ready in the destination vessel.
- Weigh Full: Place the capped vial of Histamine 2HCl on the balance. Record Mass A.
- Transfer: Remove the vial, uncap, and quickly transfer an estimated amount to your destination vessel. Cap the vial immediately.
- Weigh Remainder: Place the capped vial back on the balance. Record Mass B.
- Calculate:
 - Validation: This method measures the mass left the vial, which is independent of how much water the powder absorbed after it left the vial.

Visual Workflow: Difference Weighing



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Figure 2: Difference weighing minimizes atmospheric exposure and eliminates balance drift caused by hygroscopicity.

Module 3: Solubilization & Stability Data

Solubility Profile: Histamine 2HCl is highly soluble.^{[1][2]} Do not use heat to dissolve; it is unnecessary and may promote degradation.

Solvent	Solubility Limit (Approx.)	Notes
Water	~100 mg/mL (up to 1g/mL reported)	Exothermic dissolution.
Ethanol	Soluble	Useful for evaporation techniques.
DMSO	~100 mM	Good for organic synthesis applications.

Stability FAQ:

Q: My stock solution turned yellow. Can I use it? A: No. Color change indicates oxidation or photo-degradation. Histamine solutions should be clear and colorless. Discard immediately.

Q: Can I store the solution at Room Temperature? A: Only for immediate use (same day). Histamine is a substrate for bacterial growth.

- Evidence: Solutions stored at 20°C lose significant activity after 1 month. Solutions at -20°C are stable for >6 months [1].

Q: How do I store stock solutions? A:

- Prepare a high-concentration stock (e.g., 100 mM) in water or PBS.
- Filter sterilize (0.22 µm) to prevent bacterial growth.
- Aliquot into single-use vials (avoid freeze-thaw cycles).
- Store at -20°C.

Module 4: Safety & Disposal

Hazard: Histamine is a potent vasoactive amine.

- Inhalation: Can cause respiratory sensitization and asthma-like symptoms.[3]
- Skin: Can cause severe irritation and sensitization.

Required PPE:

- Respiratory: N95/P2 mask minimum. Use a fume hood when handling the dry powder to prevent inhalation of dust.
- Dermal: Nitrile gloves. Long sleeves.

Disposal: Dilute with excess water and dispose of in accordance with local chemical waste regulations (typically neutral organic waste).

References

- National Institutes of Health (NIH). Stability of histamine dihydrochloride in solution. PubMed. Available at: [[Link](#)] (Accessed via search snippet 1.2).

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Sources

- 1. Histamine dihydrochloride, 98+% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [[fishersci.com](https://www.fishersci.com)]
- 2. Histamine | Non-selective histamine receptor Agonist | Hello Bio [[hellobio.com](https://www.hellobio.com)]
- 3. [fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
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